

Physical appearance and stability of 3-Bromo-5-(trifluoromethyl)aniline

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Compound of Interest

Compound Name: 3-Bromo-5-(trifluoromethyl)aniline

Cat. No.: B1272211

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An In-depth Technical Guide on the Physical Appearance and Stability of **3-Bromo-5-(trifluoromethyl)aniline**

Introduction

3-Bromo-5-(trifluoromethyl)aniline is a fluorinated aromatic amine that serves as a critical intermediate and building block in organic synthesis. Its unique substitution pattern, featuring a bromine atom and a trifluoromethyl group, makes it a valuable precursor in the development of pharmaceuticals and agrochemicals.^[1] The trifluoromethyl (CF₃) group, in particular, is a key functional moiety in drug design, often introduced to enhance metabolic stability, lipophilicity, and binding affinity to biological targets.^[1] A thorough understanding of the physical properties and chemical stability of this compound is paramount for researchers, scientists, and drug development professionals to ensure its proper handling, storage, and effective utilization in synthetic pathways.

This technical guide provides a comprehensive overview of the physical and chemical characteristics of **3-Bromo-5-(trifluoromethyl)aniline**, detailed experimental protocols for its analysis, and a discussion of its stability profile.

Physical and Chemical Properties

3-Bromo-5-(trifluoromethyl)aniline is typically a clear, colorless to yellow or orange liquid at room temperature.^[2] It is characterized by its insolubility in water and good solubility in various organic solvents.

Data Presentation

The key physical and chemical properties of **3-Bromo-5-(trifluoromethyl)aniline** are summarized in the table below for easy reference and comparison.

Property	Value	Units	Source(s)
Identifiers			
IUPAC Name	3-bromo-5-(trifluoromethyl)aniline	-	[3][4]
CAS Number	54962-75-3	-	[1][3][4]
Molecular Formula	C ₇ H ₅ BrF ₃ N	-	[3][4]
Molecular Weight	240.02	g/mol	[1][3][4]
Physical Properties			
Appearance	Colorless to Yellow/Orange Clear Liquid	-	[2]
Boiling Point	221 - 223	°C	[4]
Density	1.71	g/cm ³	[4]
Refractive Index	1.5286 (at 20°C)	-	[4]
Flash Point	107	°C (225°F)	[4]
Solubility			
Water	Insoluble	-	
Organic Solvents	Soluble in benzene, chloroform, dichloromethane, acetonitrile, ether	-	

Stability and Reactivity

Stability: **3-Bromo-5-(trifluoromethyl)aniline** is known to be air-sensitive.[\[2\]](#) Prolonged exposure to air may lead to degradation, impacting its purity and reactivity in subsequent chemical transformations.

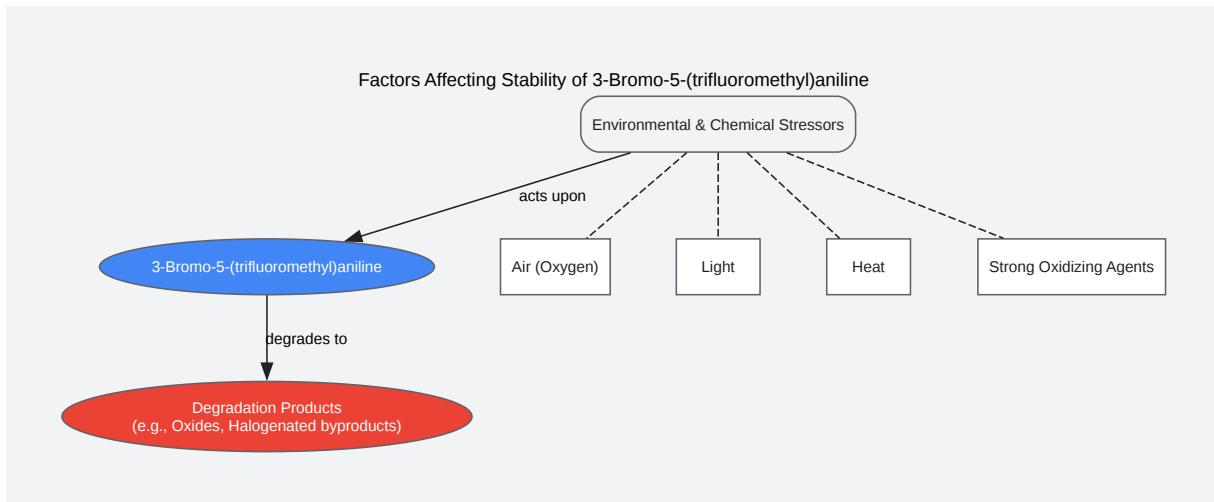
Storage Conditions: To maintain its integrity, the compound should be stored in a tightly closed container in a dry, cool, and well-ventilated area.[\[2\]](#) It is recommended to store it under an inert atmosphere, such as nitrogen or argon, to prevent oxidation and degradation from atmospheric components.[\[2\]](#)

Incompatibilities: While specific incompatibility studies are not detailed in the provided search results, compounds of this nature (anilines) are generally incompatible with strong oxidizing agents, acids, and acid chlorides. Reactions with these substances can be exothermic and may lead to the formation of hazardous byproducts.

Hazardous Decomposition Products: Decomposition under thermal stress may produce toxic fumes of carbon monoxide, carbon dioxide, nitrogen oxides, hydrogen bromide, and hydrogen fluoride.

Visualization of Stability Factors

The following diagram illustrates the key factors that can influence the chemical stability of **3-Bromo-5-(trifluoromethyl)aniline**, leading to its degradation.



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Caption: Key stressors affecting the stability of **3-Bromo-5-(trifluoromethyl)aniline**.

Experimental Protocols

The following are generalized experimental protocols for determining the key physical and stability properties of **3-Bromo-5-(trifluoromethyl)aniline**. These are standard methodologies that can be adapted as needed.

Protocol for Boiling Point Determination

- Objective: To determine the boiling point of the liquid compound at atmospheric pressure.
- Apparatus: Distillation flask, condenser, thermometer, heating mantle, boiling chips.
- Methodology:

- Place a small volume (e.g., 5-10 mL) of **3-Bromo-5-(trifluoromethyl)aniline** into the distillation flask along with a few boiling chips to ensure smooth boiling.
- Set up the distillation apparatus, ensuring the thermometer bulb is positioned just below the side arm leading to the condenser to accurately measure the temperature of the vapor.
- Begin heating the flask gently using the heating mantle.
- Observe the temperature as the liquid begins to boil and a ring of condensate moves up the flask.
- Record the temperature at which the vapor temperature remains constant while the liquid is actively distilling. This stable temperature is the boiling point.
- Record the ambient atmospheric pressure, as boiling point is pressure-dependent.

Protocol for Purity Assessment by High-Performance Liquid Chromatography (HPLC)

- Objective: To determine the purity of the compound and identify any potential impurities.
- Apparatus: HPLC system with a UV detector, C18 analytical column, appropriate solvents, volumetric flasks, and syringes.
- Methodology:
 - Sample Preparation: Accurately weigh a small amount of **3-Bromo-5-(trifluoromethyl)aniline** and dissolve it in a suitable solvent (e.g., acetonitrile) to a known concentration (e.g., 1 mg/mL).
 - Mobile Phase Preparation: Prepare a mobile phase, typically a mixture of an aqueous buffer and an organic solvent (e.g., acetonitrile or methanol). The exact ratio may require optimization.
 - HPLC Conditions:
 - Column: Standard C18 column (e.g., 4.6 x 250 mm, 5 µm).

- Flow Rate: 1.0 mL/min.
- Injection Volume: 10 μ L.
- Detection: UV detector set at a wavelength where the compound has strong absorbance (e.g., 254 nm).
- Elution: An isocratic or gradient elution can be used to separate the main peak from impurities.
- Analysis: Inject the prepared sample onto the HPLC system. The resulting chromatogram will show a major peak for **3-Bromo-5-(trifluoromethyl)aniline** and potentially smaller peaks for impurities. Purity is calculated based on the relative peak areas.

Protocol for Stability Assessment (Stress Testing)

- Objective: To evaluate the stability of the compound under specific stress conditions (e.g., exposure to air, elevated temperature).
- Methodology:
 - Initial Analysis: Perform an initial HPLC analysis (as described in Protocol 5.2) on a sample of the compound to establish a baseline purity profile (Time = 0).
 - Stress Conditions:
 - Air Exposure: Place an open vial of the compound in a well-ventilated area at room temperature.
 - Thermal Stress: Place a sealed vial of the compound in an oven at an elevated temperature (e.g., 50°C).
 - Time-Point Analysis: At predetermined time intervals (e.g., 24, 48, 72 hours), withdraw a small aliquot from each stressed sample.
 - HPLC Analysis: Prepare and analyze each aliquot by HPLC using the established method.

- Data Evaluation: Compare the chromatograms from the stressed samples to the Time = 0 baseline. A decrease in the area of the main peak and/or the appearance of new peaks indicates degradation. The percentage of remaining compound can be calculated to quantify the stability under each condition.

Safety Information

3-Bromo-5-(trifluoromethyl)aniline is classified as a hazardous substance. It is known to cause skin and serious eye irritation and may cause respiratory irritation.[2][3] It is also considered harmful if swallowed, in contact with skin, or if inhaled. Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, must be worn when handling this chemical.[2] All work should be conducted in a well-ventilated area or a chemical fume hood.[2]

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